

Dilmapimod dosing regimen intravenous infusion

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Compound Focus: Dilmapimod

CAS No.: 444606-18-2

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Documented Oral Dosing in Clinical Trials

Trial Focus	Dose Regimen	Route	Source/Study Details
Neuropathic Pain [1] [2]	7.5 mg or 15 mg total per day, administered twice daily for two weeks.	Oral	Double-blind, placebo-controlled, crossover study.
COPD (Biomarker Study) [3]	Single 25 mg dose.	Oral	Single-dose study to measure pharmacodynamic effects.
General Investigational Use [4]	Dosing information "Not Available"; status marked as "Investigational".	(Not Specified)	DrugBank database entry.

Experimental Protocol & Key Considerations

For research planning, the following details from the published neuropathic pain trial can serve as a methodological reference for oral administration studies [1] [2]:

- Study Design:** A double-blind, placebo-controlled, two-period crossover study.

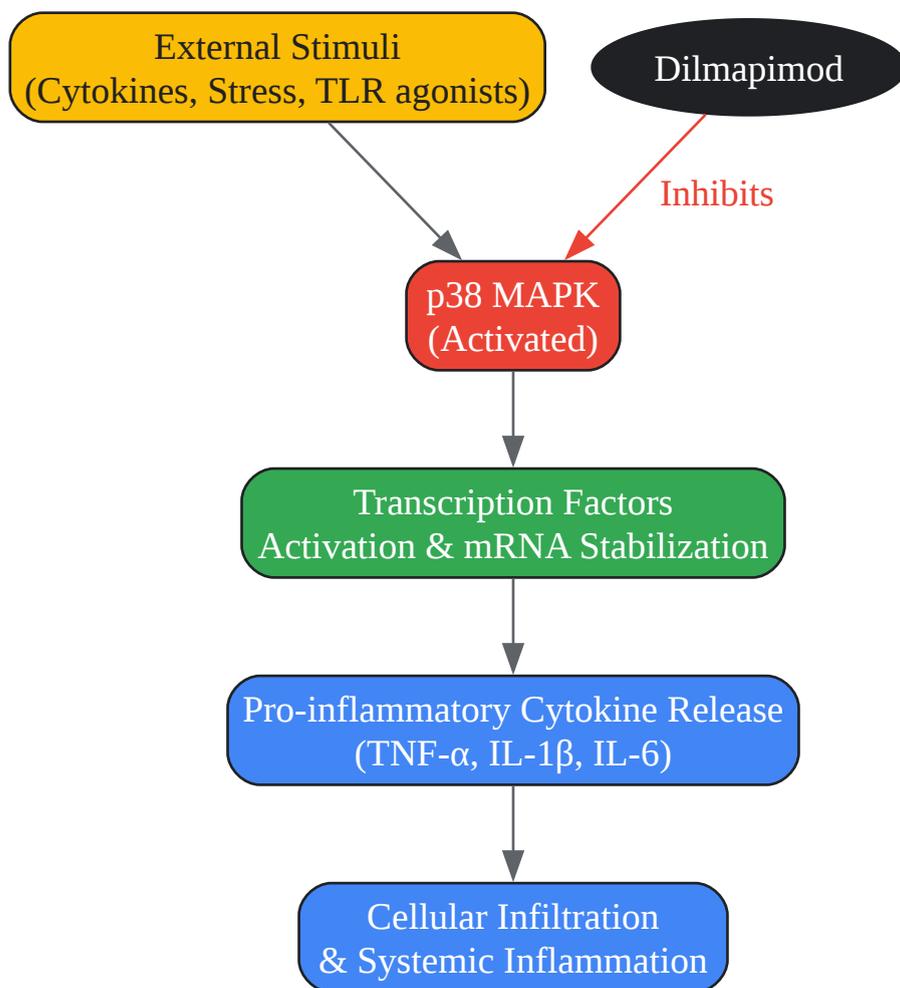
- **Treatment Duration:** Each treatment period lasted for two weeks, with an intervening washout period of 2-4 weeks.
- **Dosing Schedule:** Eligible patients received oral **dilmapimod** or placebo twice daily.
- **Efficacy Assessments:** The primary endpoint was the average daily pain intensity during the second week of treatment, measured using an 11-point numerical rating scale (NRS). Secondary endpoints included quantitative sensory testing and global impression of change.
- **Safety Monitoring:** The study reported that **dilmapimod** was well tolerated with no clinically relevant safety findings.

Mechanism of Action & Research Context

Understanding **dilmapimod**'s mechanism can help guide future research applications:

- **Target:** **Dilmapimod** is a potent, selective, and reversible inhibitor of the **p38 α mitogen-activated protein kinase (MAPK)** [4] [1].
- **Primary Effect:** By inhibiting p38 MAPK, it reduces the production of key pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6 [4].
- **Downstream Consequences:** This inhibition leads to reduced cellular infiltration at inflammation sites and a decrease in systemic inflammatory biomarkers like C-reactive protein (CRP) [1] [3].

The diagram below illustrates this core signaling pathway and the drug's action point.



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Suggestions for Further Research

To obtain the intravenous infusion protocol you require, I suggest the following:

- **Contact Pharmaceutical Developers:** The original developer of **dilmapimod** (GSK, based on the protocol number GSK Number: MKN106762 in one study [1]) may have conducted unpublished early-phase trials that investigated intravenous dosing.
- **Search Clinical Trial Registries:** Databases like ClinicalTrials.gov may contain detailed protocol summaries for **dilmapimod** studies, which might include administration methods not covered in final publications.
- **Explore Related Compounds:** Review the methodology for other p38 MAPK inhibitors that have advanced in development (e.g., losmapimod, PH-797804) as their intravenous dosing regimens could provide a useful reference framework [5] [6].

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References

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